

Technical Whitepaper: 5-Chloro-2-(4-fluorobenzoyl)aniline

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-chloro-2-(4-fluorobenzoyl)aniline

CAS No.: 1493244-95-3

Cat. No.: B6613699

[Get Quote](#)

A Critical Building Block for Benzodiazepine SAR Profiling

Executive Summary

5-chloro-2-(4-fluorobenzoyl)aniline (CAS 784-40-7) is a substituted benzophenone intermediate primarily utilized in the synthesis of pharmacologically active 1,4-benzodiazepines. While it is a structural isomer of the precursor used for commercial drugs like Flurazepam and Midazolam (which utilize the ortho-fluoro isomer), this para-fluoro derivative is essential for Structure-Activity Relationship (SAR) studies. It allows medicinal chemists to probe the steric and electronic requirements of the GABA-A receptor binding pocket, specifically the influence of halogen positioning on the pendant phenyl ring.

Part 1: Chemical Identity & Properties[1][2]

Property	Specification
CAS Registry Number	784-40-7
IUPAC Name	(2-Amino-5-chlorophenyl)(4-fluorophenyl)methanone
Common Synonyms	2-Amino-5-chloro-4'-fluorobenzophenone; 4'-Fluoro-2-amino-5-chlorobenzophenone
Molecular Formula	C ₁₃ H ₉ ClFNO
Molecular Weight	249.67 g/mol
Appearance	Yellow crystalline solid
Melting Point	108–109 °C
Solubility	Soluble in methanol, ethanol, DMSO, chloroform; insoluble in water. ^{[1][2]}
Key Functional Groups	Primary amine (–NH ₂), Ketone (C=O), Aryl Chloride, Aryl Fluoride

The "Isomer Trap": Critical Distinction

Researchers must distinguish CAS 784-40-7 from its ortho-isomer (CAS 784-38-3).

- CAS 784-38-3 (2'-fluoro): Precursor to Flurazepam, Midazolam, and Fludiazepam. The ortho-fluoro substituent is critical for high metabolic stability and receptor affinity in these approved drugs.
- CAS 784-40-7 (4'-fluoro): Used to synthesize 4'-fluoro analogs. These are typically less potent but are vital for defining the "exclusion volume" of the benzodiazepine binding site during drug discovery.

Part 2: Synthesis of the Intermediate

The synthesis of CAS 784-40-7 follows a classic Friedel-Crafts Acylation pathway. Direct acylation of p-chloroaniline is avoided due to the nucleophilicity of the amine; therefore, a protection-deprotection strategy is employed.

Protocol: 3-Step Synthesis from p-Chloroaniline

Step 1: N-Protection

- Reagents: p-Chloroaniline, Acetic Anhydride.
- Process: Acetylation of the amine to form N-(4-chlorophenyl)acetamide. This reduces the basicity of the nitrogen, preventing it from complexing with the Lewis acid catalyst in the next step.

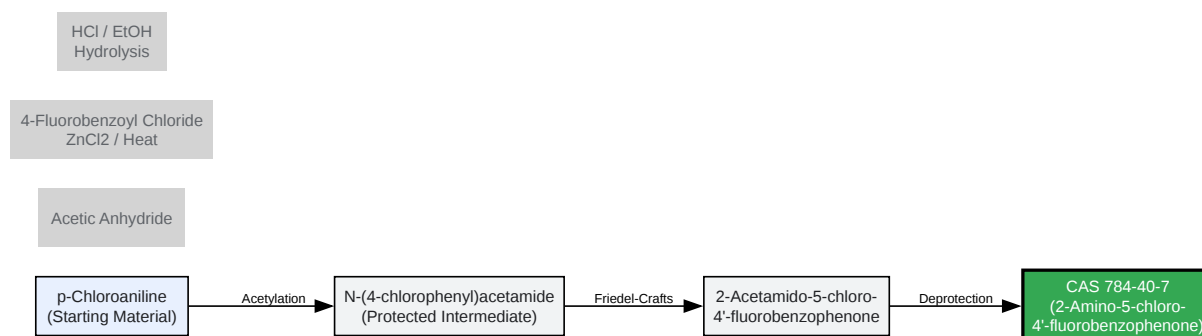
Step 2: Friedel-Crafts Acylation

- Reagents: N-(4-chlorophenyl)acetamide, 4-Fluorobenzoyl chloride, ZnCl_2 (or AlCl_3).
- Conditions: Heat (140–160 °C) without solvent or in nitrobenzene.
- Mechanism: The electrophilic acylium ion attacks the position ortho to the acetamido group (which is a strong ortho/para director, but the para position is blocked by chlorine).

Step 3: Hydrolysis (Deprotection)

- Reagents: Conc. HCl / Ethanol.
- Process: Acidic hydrolysis removes the acetyl group, restoring the free amine to yield the target benzophenone.

Visualization: Synthetic Pathway



[Click to download full resolution via product page](#)

Figure 1: Step-wise synthesis of CAS 784-40-7 via Friedel-Crafts acylation.

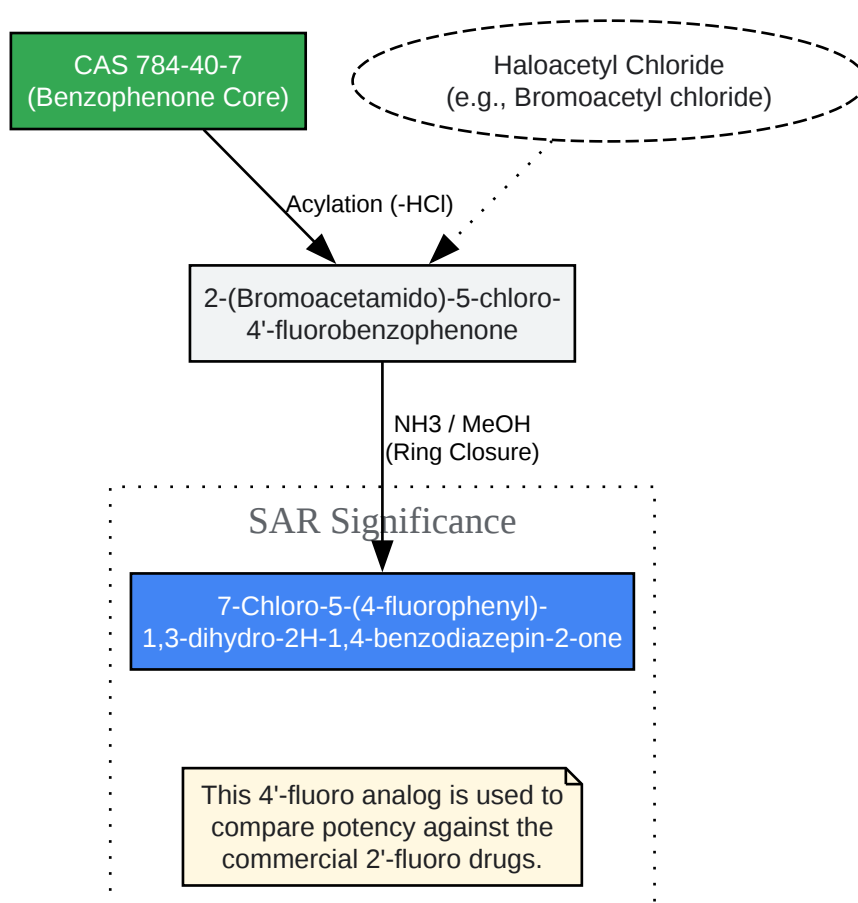
Part 3: Synthetic Utility & Mechanism

The primary value of CAS 784-40-7 lies in its conversion into the 1,4-benzodiazepine-2-one core. This transformation involves a condensation with a glycine equivalent (such as glycine ethyl ester or chloroacetyl chloride followed by hexamine).

Mechanism: Cyclization to Benzodiazepine[3]

- **Amide Formation:** The primary amine of CAS 784-40-7 reacts with an activated glycine derivative (e.g., Boc-Gly-OH or reactive haloacetyl chloride).
- **Deprotection/Cyclization:** Under acidic conditions (or treatment with ammonia if haloacetyl chloride is used), the nitrogen of the glycine moiety attacks the benzophenone ketone.
- **Dehydration:** Loss of water forms the imine bond (C=N), closing the 7-membered diazepine ring.

Visualization: Drug Discovery Workflow



[Click to download full resolution via product page](#)

Figure 2: Transformation of CAS 784-40-7 into a pharmacologically active benzodiazepine scaffold.

Part 4: Handling & Safety (MSDS Summary)

- Hazard Classification: Irritant (Skin/Eye/Respiratory).
- GHS Signal Word: WARNING.
- H-Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Storage: Store in a cool, dry place under inert atmosphere (Argon/Nitrogen). The amine group is susceptible to oxidation over long periods.

Part 5: References

- Sternbach, L. H., et al. (1962). Quinazolines and 1,4-Benzodiazepines.[4] VI. Halo-2-aminobenzophenones.[5] Journal of Organic Chemistry.
- PubChem Compound Summary. (2025). CID 1493244: (2-Amino-5-chlorophenyl)(4-fluorophenyl)methanone. National Center for Biotechnology Information.
- ChemicalBook. (2025). CAS 784-40-7 Properties and Suppliers.
- BenchChem. (2025). Synthesis Protocols for Aminobenzophenones.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. ggriebel.chez-alice.fr [ggriebel.chez-alice.fr]
- 2. Fluorenone | C₁₃H₈O | CID 10241 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. 2-Amino-5-chlorobenzophenone - Wikipedia [en.wikipedia.org]
- 5. PubChemLite - C₁₃H₉ClFNO - Explore [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [Technical Whitepaper: 5-Chloro-2-(4-fluorobenzoyl)aniline]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b6613699/docs#technical-whitepaper-5-chloro-2-4-fluorobenzoyl-aniline>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)